

Adjusting potassium borate concentration for effective dicamba volatility reduction

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Compound of Interest

Compound Name: Potassium borate

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Technical Support Center: Dicamba Volatility Reduction with Potassium Borate

This technical support center provides researchers, scientists, and drug development professionals with guidance on utilizing **potassium borate** to effectively reduce dicamba volatility in experimental settings.

Frequently Asked Questions (FAQs)

Q1: How does **potassium borate** reduce dicamba volatility?

Potassium borate acts as a volatility-reducing agent (VRA) for dicamba primarily by increasing the pH of the spray solution.[1] Dicamba is a weak acid, and its volatility increases in acidic conditions where it is more likely to be in its protonated, more volatile form (dicamba acid).

Potassium borate, a weak acid buffer, scavenges protons in the solution, shifting the equilibrium towards the less volatile, deprotonated salt form of dicamba.[1]

Q2: What is the relationship between **potassium borate** concentration and dicamba volatility reduction?

Research has demonstrated an exponential reduction in dicamba volatilization as the concentration of potassium tetraborate tetrahydrate (KBo) in the spray solution increases.[2][3] Higher concentrations of KBo lead to a greater reduction in dicamba volatility.[3][4]

Q3: How does **potassium borate** compare to other volatility-reducing agents like potassium acetate?

Studies have shown that potassium tetraborate tetrahydrate is more effective at reducing the volatility of a dicamba plus glufosinate mixture compared to potassium acetate.[1][2][3] Notably, a 0.01 M concentration of KBo provided a comparable reduction in dicamba volatilization to a 0.05 M concentration of potassium acetate.[1][2][3]

Q4: What is the impact of tank-mixing dicamba and **potassium borate** with other herbicides like glyphosate?

Tank-mixing dicamba with glyphosate can increase the potential for dicamba volatility.[1][5] This is often due to the acidic nature of many glyphosate formulations, which lowers the pH of the spray solution.[5][6][7] However, the addition of **potassium borate** to a dicamba and glyphosate mixture has been shown to significantly lower dicamba volatilization, with reductions of 82% to 89% observed in large-scale experiments.[1][2][3]

Q5: What are the optimal pH and temperature conditions when using **potassium borate** with dicamba?

To minimize dicamba volatility, a spray solution pH greater than 5.0 is recommended.[8][9][10] **Potassium borate** helps achieve and maintain this higher pH.[1] High temperatures ($\geq 86^\circ\text{F}$ or 30°C) increase the risk of dicamba volatility.[8][11][12] Therefore, applications should be planned for when temperatures are moderate.

Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Higher than expected dicamba volatility despite using potassium borate.	Incorrect Potassium Borate Concentration: The concentration may be too low to be effective.	Increase the molar concentration of potassium borate in the spray solution. As research indicates an exponential relationship, even a small increase can have a significant effect. [2] [3]
Low Spray Solution pH: Tank-mixing with acidic components (e.g., some glyphosate formulations) can lower the overall pH. [5] [6]	1. Measure the final pH of the spray solution before application. 2. If the pH is below 5.0, increase the concentration of potassium borate or consider using a different, less acidic tank-mix partner. [8]	
High Ambient Temperatures: Applications made at or followed by high temperatures will increase volatility. [8] [11]	1. Monitor temperature forecasts and apply during cooler parts of the day. 2. Avoid applications when temperatures are expected to exceed 86°F (30°C). [8]	
Inconsistent results in volatility reduction.	Improper Mixing Order: The order in which components are added to the tank can affect the final solution properties.	Follow a standard mixing order. A general recommendation is to start by filling the tank with half the water, then add adjuvants like potassium borate, followed by other components, and finally the remaining water. [13]

Variable Environmental Conditions: Changes in temperature, humidity, and wind can all influence volatility between experiments. [11] [14]	1. Record environmental conditions for each experiment. 2. Conduct experiments under as similar conditions as possible to ensure comparability.	
Precipitation or compatibility issues in the spray tank.	Water Hardness: High levels of certain cations in the water can sometimes interact with formulation components.	Use deionized or distilled water for laboratory experiments to eliminate variability from water quality.
Incompatible Tank-Mix Partners: Not all adjuvants and herbicide formulations are compatible.	Consult product labels for any known incompatibilities. When in doubt, perform a jar test to check for physical compatibility before mixing a large batch.	

Data Presentation

Table 1: Comparison of **Potassium Borate** (KBo) and Potassium Acetate as Volatility-Reducing Agents (VRAs) for Dicamba

VRA	Molar Concentration (M)	Relative Dicamba Volatility Reduction	Spray Solution pH
Potassium Borate (KBo)	0.01	Comparable to 0.05 M Potassium Acetate[1][2][3]	8.65[1]
0.05	Outperformed 0.05 M Potassium Acetate[1][3]	Not specified	
0.1	74% reduction in detected dicamba[1]	Not specified	
Potassium Acetate	0.05	Less effective than 0.01 M KBo[1][2][3]	4.8[1]
Not specified	37% reduction in detected dicamba[1]	Not specified	
No VRA	N/A	Baseline	4.5[1]

Table 2: Effect of **Potassium Borate** (KBo) Concentration on Dicamba Volatility in a Tank Mix with Glyphosate

KBo Concentration (M)	Dicamba Volatilization Reduction
0 (Dicamba + Glyphosate only)	Baseline
0.00625	Exponentially reduced with increasing concentration[1][2][3]
0.0125	Exponentially reduced with increasing concentration[1][2][3]
0.025	Exponentially reduced with increasing concentration[1][2][3]
0.05	Exponentially reduced with increasing concentration[1][2][3]
0.1	Exponentially reduced with increasing concentration[1][2][3]
Specific Rate	82% to 89% reduction over the herbicide mixture alone[1][2][3]

Experimental Protocols

Protocol 1: Determining the Optimal Concentration of **Potassium Borate** for Dicamba Volatility Reduction

This protocol outlines a laboratory-scale experiment to assess the efficacy of different **potassium borate** concentrations.

- Preparation of Dicamba Stock Solution: Prepare a stock solution of a specific dicamba salt (e.g., diglycolamine salt) at a known concentration in deionized water.
- Preparation of **Potassium Borate** Solutions: Prepare a series of potassium tetraborate tetrahydrate (KBo) solutions at varying molar concentrations (e.g., 0 M, 0.00625 M, 0.0125 M, 0.025 M, 0.05 M, and 0.1 M).[1]
- Preparation of Test Solutions: For each KBo concentration, create a test solution by mixing the dicamba stock solution, the KBo solution, and any other desired tank-mix partners (e.g.,

glyphosate). Ensure the final concentration of dicamba and other components is consistent across all test solutions.

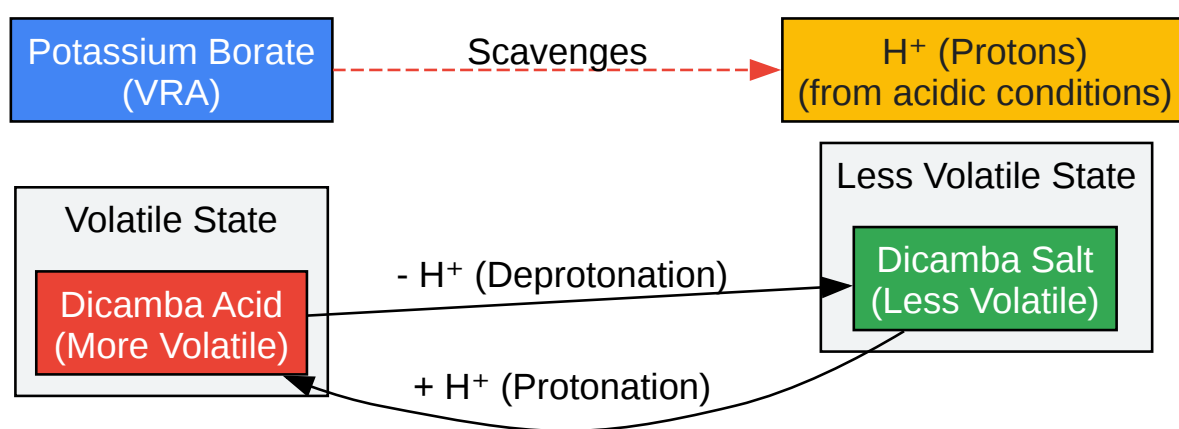
- pH Measurement: Measure and record the pH of each test solution.
- Volatility Assay (Low-Tunnel Method):
 - Apply a standardized volume of each test solution to a consistent substrate (e.g., soil flats).
 - Place the treated substrates inside individual low tunnels or sealed chambers.
 - Use an air sampling system with polyurethane foam (PUF) plugs to collect air samples from within the tunnels over a set period (e.g., 24-48 hours).[\[15\]](#)[\[16\]](#)[\[17\]](#)
 - Include a non-treated control.
- Sample Analysis:
 - Extract dicamba from the PUF plugs using an appropriate solvent (e.g., methanol).[\[16\]](#)
 - Quantify the amount of dicamba in each sample using a validated analytical method such as High-Performance Liquid Chromatography with tandem mass spectrometry (HPLC-MS/MS).[\[16\]](#)
- Data Analysis: Compare the amount of dicamba captured from the different treatment groups to determine the relationship between **potassium borate** concentration and dicamba volatility.

Protocol 2: Measuring the Effect of Tank-Mix Partners on Dicamba Volatility

- Prepare Base Solutions: Create a set of base solutions containing dicamba and **potassium borate** at a predetermined effective concentration.
- Introduce Tank-Mix Partners: To individual base solutions, add different tank-mix partners of interest (e.g., various glyphosate formulations, other herbicides, adjuvants). Include a control with only dicamba and **potassium borate**.

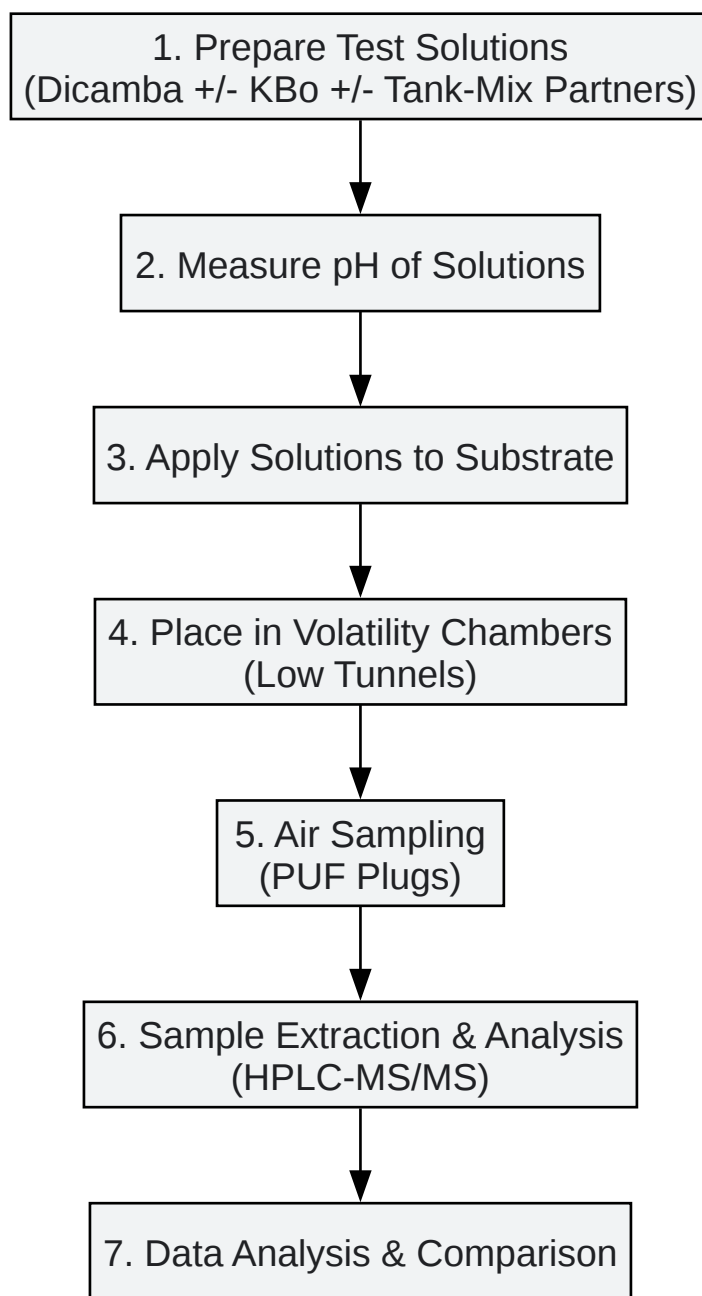
- pH Measurement: Measure and record the final pH of each mixture.
- Volatility Assay: Follow the volatility assay procedure as described in Protocol 1 (steps 5-7) for each of the prepared mixtures.
- Data Analysis: Compare the volatilized dicamba from each tank mixture to the control to assess the impact of each tank-mix partner.

Visualizations



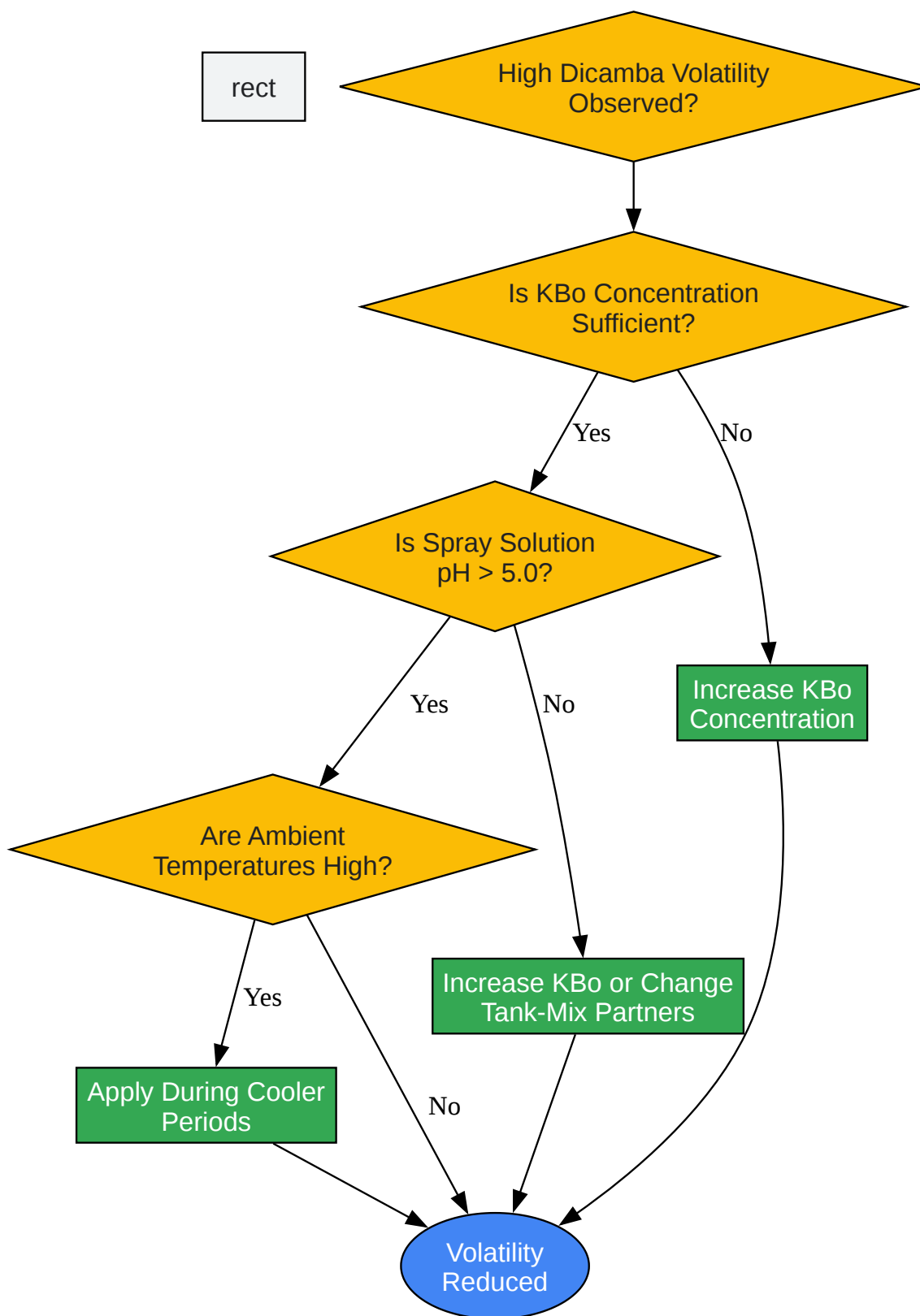
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Caption: Chemical equilibrium of dicamba and the role of **potassium borate**.



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Caption: Workflow for assessing dicamba volatility.



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Caption: Troubleshooting decision tree for high dicamba volatility.

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